

Physical and chemical properties of diethyl hydrogen phosphate

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Compound of Interest

Compound Name: Diethyl phosphate

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An In-depth Technical Guide to Diethyl Hydrogen Phosphate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl hydrogen phosphate (DEHP), also known as diethyl phosphoric acid, is an organophosphorus compound with the chemical formula $(C_2H_5O)_2PO(OH)$. It is a colorless to pale yellow liquid that holds significance in various scientific and industrial fields.^[1] In the realm of drug development and toxicology, DEHP is primarily recognized as a metabolite of several organophosphate pesticides and nerve agents, making it a crucial biomarker for exposure.^{[1][2]} Its chemical structure, featuring a phosphate core with two ethyl ester groups and one acidic proton, imparts it with distinct physical and chemical properties that are leveraged in organic synthesis and material science. This guide provides a comprehensive overview of the physical and chemical properties of diethyl hydrogen phosphate, detailed experimental protocols, and logical workflows for its synthesis and analysis.

Physical and Chemical Properties

The physical and chemical characteristics of diethyl hydrogen phosphate are summarized below. These properties are fundamental to its handling, application, and analysis.

Physical Properties

Diethyl hydrogen phosphate is a combustible liquid that is soluble in water and common organic solvents.[1][3] It is described as a colorless, clear liquid.[2]

| Property | Value | References |
|-------------------|---|------------|
| Molecular Formula | C ₄ H ₁₁ O ₄ P | [3][4] |
| Molecular Weight | 154.10 g/mol | [2][3] |
| Appearance | Colorless to yellow clear liquid | |
| Melting Point | 6 °C | [5][6] |
| Boiling Point | 80 °C at 0.7 mmHg; 203 °C | [1][5] |
| Density | 1.19 g/cm ³ (at 20/20 °C); 1.29 g/mL | [5] |
| Flash Point | 75 °C; 91 °C | [5] |
| Solubility | Soluble in water and common organic solvents | [1][3] |
| pKa | 1.42 ± 0.50 (Predicted) | [6][7] |
| Refractive Index | 1.4170 | [5][6] |

Chemical Properties and Reactivity

The chemical behavior of diethyl hydrogen phosphate is dictated by its phosphate functional group. Key reactions include:

- Esterification: It can react with alcohols to form triethyl phosphate.[3]
- Hydrolysis: In the presence of water, it can hydrolyze to produce phosphoric acid and ethanol.[3] The hydrolysis of phosphonates is a well-established method, often carried out in acidic or alkaline conditions.[8]
- Transesterification: This reaction involves the exchange of the ethyl groups with other alkoxy groups when treated with different alcohols.[3][9]

- Salt Formation: As an acid, it reacts with bases to form **diethyl phosphate** salts.
- Reactions with Amines: Diethyl phosphite, a related compound, reacts with amines to displace the ethoxide group.[\[9\]](#)

Experimental Protocols

Detailed experimental procedures are crucial for the synthesis, purification, and analysis of diethyl hydrogen phosphate.

Synthesis of Diethyl Hydrogen Phosphate

A common method for the synthesis of diethyl hydrogen phosphate involves the reaction of phosphorus trichloride with ethanol.[\[3\]](#)

Protocol: Synthesis from Phosphorus Trichloride and Ethanol

- Reaction Setup: In a three-necked flask equipped with a stirrer, dropping funnel, and a reflux condenser, place a solution of absolute ethanol and a base (e.g., diethylaniline) in a dry, non-polar solvent like petroleum ether.[\[10\]](#)
- Reagent Addition: Cool the flask in a water bath. A solution of phosphorus trichloride in the same solvent is added dropwise with vigorous stirring. The rate of addition should be controlled to maintain a gentle reflux.[\[10\]](#)
- Reaction: After the addition is complete, the mixture is heated under gentle reflux for approximately one hour with continuous stirring. This results in the formation of a precipitate (diethylaniline hydrochloride).[\[10\]](#)
- Work-up: Cool the reaction mixture and filter to remove the precipitate. The filter cake is washed with the solvent.[\[10\]](#)
- Purification: The filtrate and washings are combined and concentrated by distillation. The residue is then distilled under reduced pressure to yield diethyl hydrogen phosphite.[\[10\]](#)
Note: This procedure yields diethyl phosphite, which exists in tautomeric equilibrium with diethyl hydrogen phosphate, with the phosphonate form being predominant.[\[9\]](#)

Purification of Diethyl Hydrogen Phosphate

Purification can be challenging due to the similar physical properties of related phosphorus compounds.[\[3\]](#)

- Distillation: Traditional distillation can achieve purities of around 85%.[\[3\]](#)
- Crystallization: This technique can improve purity to 92% but requires careful control of temperature and solvent systems.[\[3\]](#)
- Membrane Separation: Modern techniques like membrane separation can achieve purities of 88% with a 90% recovery rate.[\[3\]](#)

Analysis of Diethyl Hydrogen Phosphate

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the analysis of diethyl hydrogen phosphate.[\[11\]](#)

- Column: Newcrom R1 HPLC column.[\[11\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid like phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[\[11\]](#)
- Application: This method is scalable and can be used for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.[\[11\]](#)

Gas Chromatography (GC)

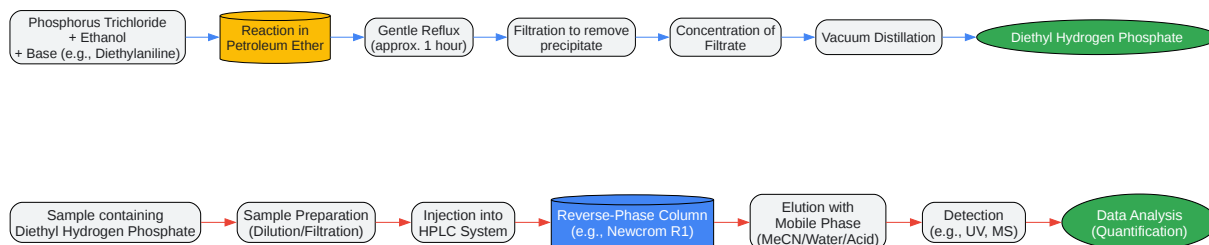
For GC analysis, derivatization is typically required due to the low volatility of diethyl hydrogen phosphate.

- Derivatization: Alkylation to form more volatile esters, such as pentafluorobenzyl esters, is a common strategy. This can be achieved using a phase-transfer reaction.[\[12\]](#)

- Detector: A flame photometric detector (FPD) is suitable for the analysis of phosphorus-containing compounds.[12]

Mandatory Visualizations

Synthesis Workflow



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